

# Unlocking the Structure of Adiponitrile: A Spectroscopic Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Adiponitrile  
CAS No.: 68411-90-5  
Cat. No.: B7769403

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This technical guide provides an in-depth analysis of the spectroscopic data essential for the structural elucidation of **adiponitrile** ( $\text{NC}(\text{CH}_2)_4\text{CN}$ ). **Adiponitrile** is a critical industrial chemical, primarily used as a precursor in the synthesis of nylon 6,6. Accurate structural confirmation is paramount for quality control and process optimization. This document details the interpretation of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, supported by standardized experimental protocols.

## Spectroscopic Data Summary for Adiponitrile

The following tables summarize the key quantitative data from various spectroscopic analyses of **adiponitrile**. These values are crucial for confirming its linear C6 dinitrile structure.

Table 1:  $^1\text{H}$  Nuclear Magnetic Resonance (NMR) Spectroscopic Data

| Chemical Shift ( $\delta$ ) ppm | Multiplicity | Integration | Assignment                                  |
|---------------------------------|--------------|-------------|---------------------------------------------|
| ~2.43                           | Triplet      | 4H          | $\alpha$ -CH <sub>2</sub> (adjacent to -CN) |
| ~1.84                           | Quintet      | 4H          | $\beta$ -CH <sub>2</sub>                    |

Data acquired in CDCl<sub>3</sub> at 90 MHz.[1]

Table 2: <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopic Data

| Chemical Shift ( $\delta$ ) ppm | Assignment                |
|---------------------------------|---------------------------|
| ~119.4                          | -C $\equiv$ N             |
| ~24.8                           | $\beta$ -CH <sub>2</sub>  |
| ~16.8                           | $\alpha$ -CH <sub>2</sub> |

Data acquired in CDCl<sub>3</sub>. [2]

Table 3: Infrared (IR) Spectroscopy Data

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Vibrational Mode                  |
|--------------------------------|---------------|-----------------------------------|
| ~2940                          | Strong        | C-H Stretch (alkane)              |
| ~2247                          | Strong, Sharp | C $\equiv$ N Stretch (nitrile)    |
| ~1465                          | Medium        | CH <sub>2</sub> Bend (scissoring) |

Table 4: Mass Spectrometry (MS) Data

| m/z | Relative Intensity (%) | Assignment                                    |
|-----|------------------------|-----------------------------------------------|
| 108 | ~54                    | [M] <sup>+</sup> (Molecular Ion)              |
| 81  | ~100 (Base Peak)       | [M - HCN] <sup>+</sup>                        |
| 68  | ~54                    | [C <sub>5</sub> H <sub>8</sub> ] <sup>+</sup> |
| 54  | ~43                    | [C <sub>4</sub> H <sub>6</sub> ] <sup>+</sup> |
| 41  | ~100                   | [C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup> |

Data obtained via Electron Ionization (EI) at 75-70 eV.[\[1\]](#)

## Interpretation of Spectroscopic Data

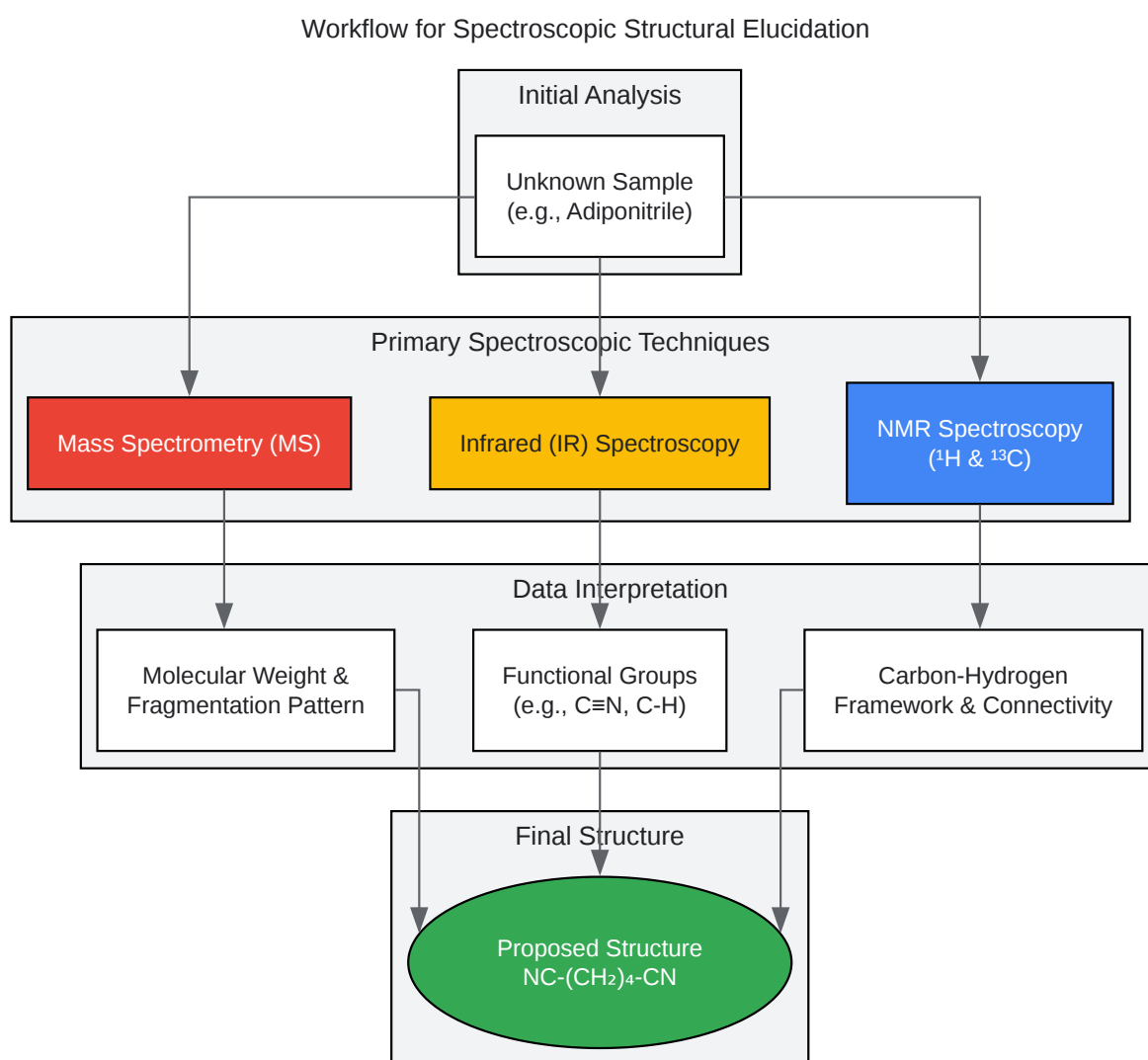
The structural elucidation of **adiponitrile** is achieved by integrating the information from each spectroscopic technique.

- <sup>1</sup>H NMR: The spectrum displays two distinct signals, consistent with the molecule's symmetry. The downfield triplet at ~2.43 ppm corresponds to the four protons on the carbons alpha to the electron-withdrawing nitrile groups. The upfield quintet at ~1.84 ppm represents the four protons on the beta carbons. The 1:1 integration ratio of these signals confirms the presence of two sets of four equivalent protons.
- <sup>13</sup>C NMR: The spectrum shows three signals, again reflecting the molecule's symmetry. The signal at ~119.4 ppm is characteristic of a nitrile carbon. The other two signals at ~24.8 ppm and ~16.8 ppm correspond to the two types of methylene (-CH<sub>2</sub>-) carbons in the aliphatic chain.
- Infrared Spectroscopy: The most prominent feature in the IR spectrum is the strong, sharp absorption band around 2247 cm<sup>-1</sup>. This is a classic diagnostic peak for the stretching vibration of a nitrile (C≡N) functional group.[\[3\]](#)[\[4\]](#)[\[5\]](#) The strong absorption at ~2940 cm<sup>-1</sup> is characteristic of C-H stretching in the alkane backbone.
- Mass Spectrometry: The mass spectrum shows a molecular ion peak [M]<sup>+</sup> at an m/z of 108, which corresponds to the molecular weight of **adiponitrile** (C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>).[\[1\]](#) The fragmentation

pattern, including a prominent peak at  $m/z$  81 resulting from the loss of a hydrogen cyanide (HCN) molecule, further supports the proposed structure.

## Logical Workflow for Structural Elucidation

The following diagram illustrates the systematic workflow for utilizing spectroscopic data to determine the structure of a molecule like **adiponitrile**.



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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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Email: [info@benchchem.com](mailto:info@benchchem.com)

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